

In-Depth Technical Guide: Molecular Weight of Isotopically Labeled Thymine-15N2,13C

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Compound of Interest

Compound Name: Thymine-15N2,13C

Cat. No.: B13842319

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This technical guide provides a detailed calculation and breakdown of the molecular weight for Thymine isotopically labeled with two Nitrogen-15 isotopes and one Carbon-13 isotope (**Thymine-15N2,13C**). Such labeled compounds are critical tools in various research applications, including metabolic studies, protein quantification, and as internal standards in mass spectrometry-based assays.

Introduction to Isotopically Labeled Thymine

Thymine is a pyrimidine nucleobase fundamental to the structure of DNA. Its standard chemical formula is $C_5H_6N_2O_2$.^{[1][2][3]} In advanced biomedical and pharmaceutical research, stable isotope labeling is a technique used to trace molecules through metabolic pathways or to create standards for quantitative analysis. By replacing atoms of a specific element with their heavier, non-radioactive isotopes, the mass of the molecule is controllably increased.

This guide focuses on **Thymine-15N2,13C**, a variant where both nitrogen atoms are the heavy isotope ^{15}N , and one of the five carbon atoms is the heavy isotope ^{13}C .

Experimental Protocols: Molecular Weight Calculation

The molecular weight of a molecule is the sum of the atomic masses of its constituent atoms. For isotopically labeled compounds, the precise mass of the specific isotopes must be used

rather than the average atomic weight of the elements found on the periodic table. The calculation protocol is as follows:

- Identify the Molecular Formula: The standard formula for thymine is $C_5H_6N_2O_2$.^[4]
- Determine Isotopic Composition:
 - Standard Thymine (Monoisotopic Mass): Composed of the most abundant natural isotopes: ^{12}C , 1H , ^{14}N , and ^{16}O .
 - **Thymine-15N2,13C**: The composition is specifically $(^{12}C)_4(^{13}C)_1(^1H)_6(^{15}N)_2(^{16}O)_2$.
- Sum the Atomic Masses: Multiply the count of each isotopic atom by its precise atomic mass and sum the results to determine the final molecular weight.

Data Presentation

The quantitative data for atomic masses and the resulting molecular weight calculations are summarized in the tables below.

Table 1: Atomic Mass of Relevant Isotopes

This table lists the precise atomic masses for the stable isotopes used in the calculations, expressed in atomic mass units (amu).

Element	Isotope	Atomic Mass (amu)
Carbon	^{12}C	12.000000000 ^[5]
	^{13}C	13.003354835
Hydrogen	1H	1.007825032
Nitrogen	^{14}N	14.003074004
	^{15}N	15.000108898
Oxygen	^{16}O	15.994914619

Table 2: Molecular Weight Calculation for Standard Thymine (Monoisotopic)

This calculation uses the most abundant isotopes to determine the monoisotopic mass of an unlabeled thymine molecule.

Element	Isotope	Atom Count	Atomic Mass (amu)	Total Mass (amu)
Carbon	¹² C	5	12.000000000	60.000000000
Hydrogen	¹ H	6	1.007825032	6.046950192
Nitrogen	¹⁴ N	2	14.003074004	28.006148008
Oxygen	¹⁶ O	2	15.994914619	31.989829238
Total	126.042927438			

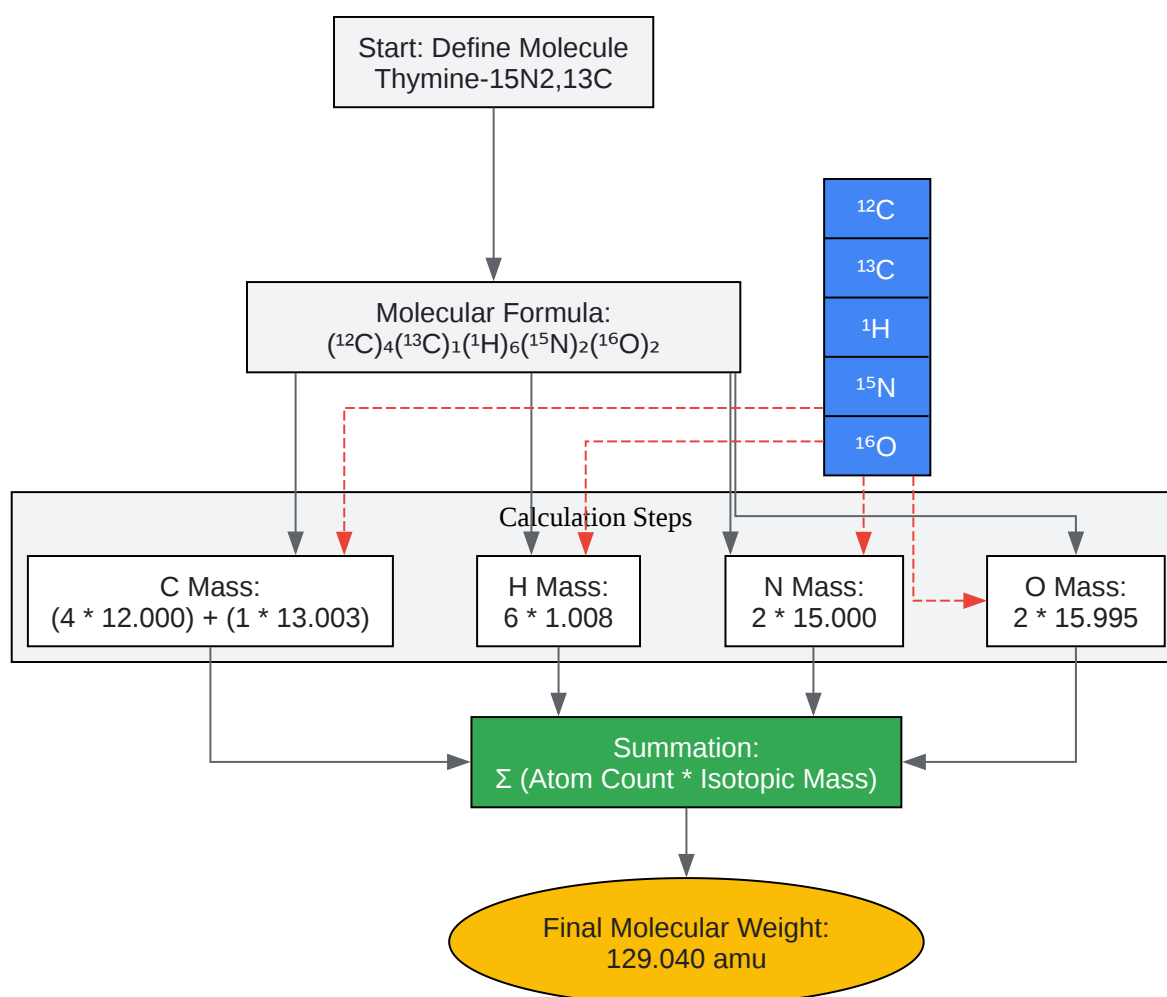
Table 3: Molecular Weight Calculation for Thymine-¹⁵N₂,¹³C

This calculation determines the precise molecular weight of the specified isotopically labeled thymine molecule.

Element	Isotope	Atom Count	Atomic Mass (amu)	Total Mass (amu)
Carbon	¹² C	4	12.000000000	48.000000000
¹³ C	1	13.003354835	13.003354835	
Hydrogen	¹ H	6	1.007825032	6.046950192
Nitrogen	¹⁵ N	2	15.000108898	30.000217796
Oxygen	¹⁶ O	2	15.994914619	31.989829238
Total	129.040352061			

Mandatory Visualization

The following diagram illustrates the logical workflow for calculating the molecular weight of the isotopically labeled thymine.



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Caption: Workflow for calculating the molecular weight of labeled thymine.

Summary of Molecular Weights

This table provides a direct comparison of the calculated molecular weights.

Compound	Molecular Formula	Molecular Weight (amu)
Standard Thymine (Monoisotopic)	$(^{12}\text{C})_5(^1\text{H})_6(^{14}\text{N})_2(^{16}\text{O})_2$	126.042927
Labeled Thymine	$(^{12}\text{C})_4(^{13}\text{C})_1(^1\text{H})_6(^{15}\text{N})_2(^{16}\text{O})_2$	129.040352

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